

# In-depth Technical Guide: Molecular Weight of (2R,3S)-3-Phenylisoserine Methyl Ester

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (2R,3S)-3-Phenylisoserine methyl ester

Cat. No.: B159354

[Get Quote](#)

For the attention of: Researchers, scientists, and drug development professionals.

This document provides a detailed breakdown of the molecular weight determination for the compound **(2R,3S)-3-Phenylisoserine methyl ester**. The calculation is based on its molecular formula and the standard atomic weights of its constituent elements.

## Molecular Formula and Structure

**(2R,3S)-3-Phenylisoserine methyl ester** is an organic compound with the molecular formula  $C_{11}H_{13}NO_3$ . This formula is the basis for calculating its molecular weight.

## Atomic Weight of Constituent Elements

The calculation of the molecular weight requires the atomic weights of Carbon (C), Hydrogen (H), Nitrogen (N), and Oxygen (O). These values are standardized and widely accepted in the scientific community.

Element	Symbol	Atomic Weight ( g/mol )
Carbon	C	12.011[1][2][3][4]
Hydrogen	H	1.008[5][6][7][8][9]
Nitrogen	N	14.007[10][11][12][13][14]
Oxygen	O	15.999[15][16][17][18][19]

## Molecular Weight Calculation

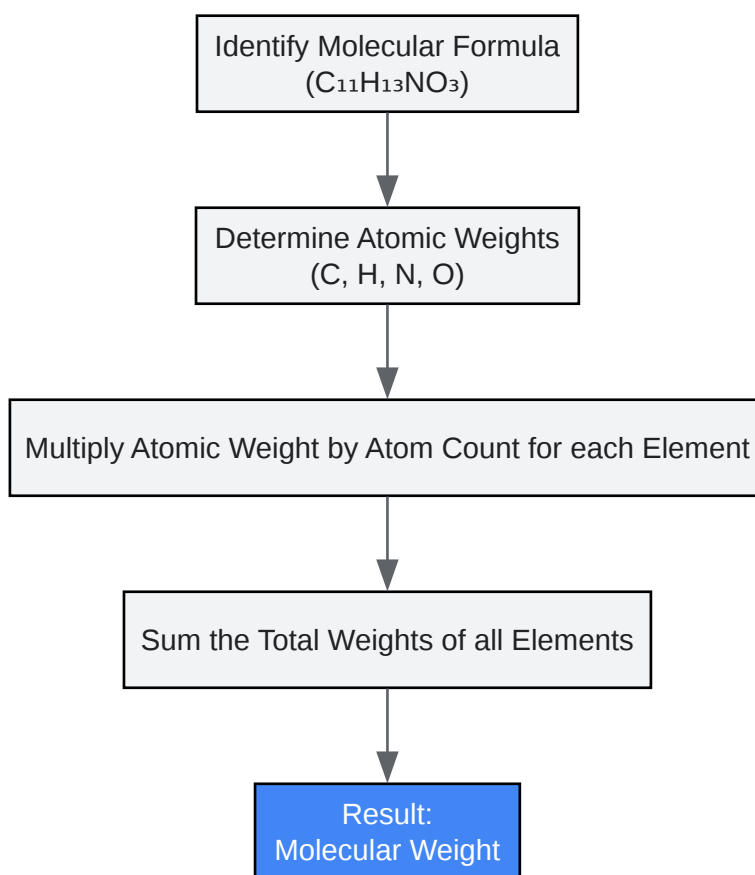
The molecular weight is the sum of the atomic weights of all atoms in a molecule. For  $C_{11}H_{13}NO_3$ , the calculation is as follows:

Element	Symbol	Count	Atomic Weight ( g/mol )	Total Weight ( g/mol )
Carbon	C	11	12.011	132.121
Hydrogen	H	13	1.008	13.104
Nitrogen	N	1	14.007	14.007
Oxygen	O	3	15.999	47.997
Total	207.229			

Thus, the molecular weight of **(2R,3S)-3-Phenylisoserine methyl ester** is 207.229 g/mol .

## Workflow for Molecular Weight Determination

The process of calculating the molecular weight can be visualized as a straightforward workflow.



[Click to download full resolution via product page](#)

#### Workflow for Molecular Weight Calculation

Note on Methodologies: The determination of a compound's molecular weight from its formula is a computational process based on established atomic weights. As such, experimental protocols typically associated with laboratory analysis (e.g., mass spectrometry) are not detailed here. Similarly, signaling pathways are not relevant to the fundamental chemical property of molecular weight.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [byjus.com](https://byjus.com) [[byjus.com](https://byjus.com)]
- 2. Atomic/Molar mass [[westfield.ma.edu](https://westfield.ma.edu)]
- 3. [m.youtube.com](https://m.youtube.com) [[m.youtube.com](https://m.youtube.com)]
- 4. Atomic Weights and Isotopic Compositions for Carbon [[physics.nist.gov](https://physics.nist.gov)]
- 5. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [[ciaaw.org](https://ciaaw.org)]
- 6. [quora.com](https://quora.com) [[quora.com](https://quora.com)]
- 7. How many grams does an atom of hydrogen weigh? - askITians [[askitians.com](https://askitians.com)]
- 8. Hydrogen - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 9. [youtube.com](https://youtube.com) [[youtube.com](https://youtube.com)]
- 10. Atomic Weight of Nitrogen | Commission on Isotopic Abundances and Atomic Weights [[ciaaw.org](https://ciaaw.org)]
- 11. Atomic Weights and Isotopic Compositions for Nitrogen [[physics.nist.gov](https://physics.nist.gov)]
- 12. Nitrogen - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 13. Nitrogen - Element information, properties and uses | Periodic Table [[periodic-table.rsc.org](https://periodic-table.rsc.org)]
- 14. #7 - Nitrogen - N [[hobart.k12.in.us](https://hobart.k12.in.us)]
- 15. [princeton.edu](https://princeton.edu) [[princeton.edu](https://princeton.edu)]
- 16. Oxygen - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 17. [m.youtube.com](https://m.youtube.com) [[m.youtube.com](https://m.youtube.com)]
- 18. Atomic Weights and Isotopic Compositions for Oxygen [[physics.nist.gov](https://physics.nist.gov)]
- 19. Oxygen, atomic [[webbook.nist.gov](https://webbook.nist.gov)]
- To cite this document: BenchChem. [In-depth Technical Guide: Molecular Weight of (2R,3S)-3-Phenylisoserine Methyl Ester]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b159354#2r-3s-3-phenylisoserine-methyl-ester-molecular-weight>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)